

# Solubility Profile of 4-(2-Octylamino)diphenylamine in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: 4-(2-Octylamino)diphenylamine

Cat. No.: B15582833

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This technical guide provides a comprehensive overview of the solubility characteristics of **4-(2-Octylamino)diphenylamine**, an aromatic amine antioxidant. The document details available solubility data, outlines a standard experimental protocol for solubility determination, and presents a logical workflow for assessing the solubility profile of such compounds. This information is critical for researchers and professionals involved in formulation development, chemical synthesis, and toxicological studies.

## Core Data: Quantitative Solubility

The solubility of a compound is a fundamental physicochemical property that influences its behavior in various applications. The following table summarizes the known quantitative and qualitative solubility data for **4-(2-Octylamino)diphenylamine** in several organic solvents.

Solvent	Molar Mass ( g/mol )	Polarity (Dielectric Constant)	Solubility	Temperature (°C)	Method
Dimethyl Sulfoxide (DMSO)	78.13	46.7	Sparingly soluble (1-10 mg/mL)[1][2]	Not Specified	Not Specified
Ethanol	46.07	24.5	Soluble (≥10 mg/mL)[1][2]	Not Specified	Not Specified
Toluene	92.14	2.38	Soluble (at least 1 mg/mL)	Not Specified	Implied from product availability

Note: The solubility in toluene is inferred from its availability as a 1000 µg/mL solution. Further empirical testing is required to determine the upper solubility limit in this solvent.

## Experimental Protocol: Determination of Thermodynamic Solubility

The most reliable method for determining the thermodynamic solubility of a compound is the shake-flask method. This technique involves equilibrating an excess of the solid compound with the solvent of interest over a defined period and then measuring the concentration of the dissolved substance in the saturated solution.

### Materials and Equipment:

- 4-(2-Octylamino)diphenylamine (solid form)
- Selected organic solvents (e.g., ethanol, methanol, acetone, ethyl acetate, toluene, hexane)
- Scintillation vials or flasks with screw caps
- Orbital shaker or rotator with temperature control
- Centrifuge

- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.22  $\mu\text{m}$  PTFE)

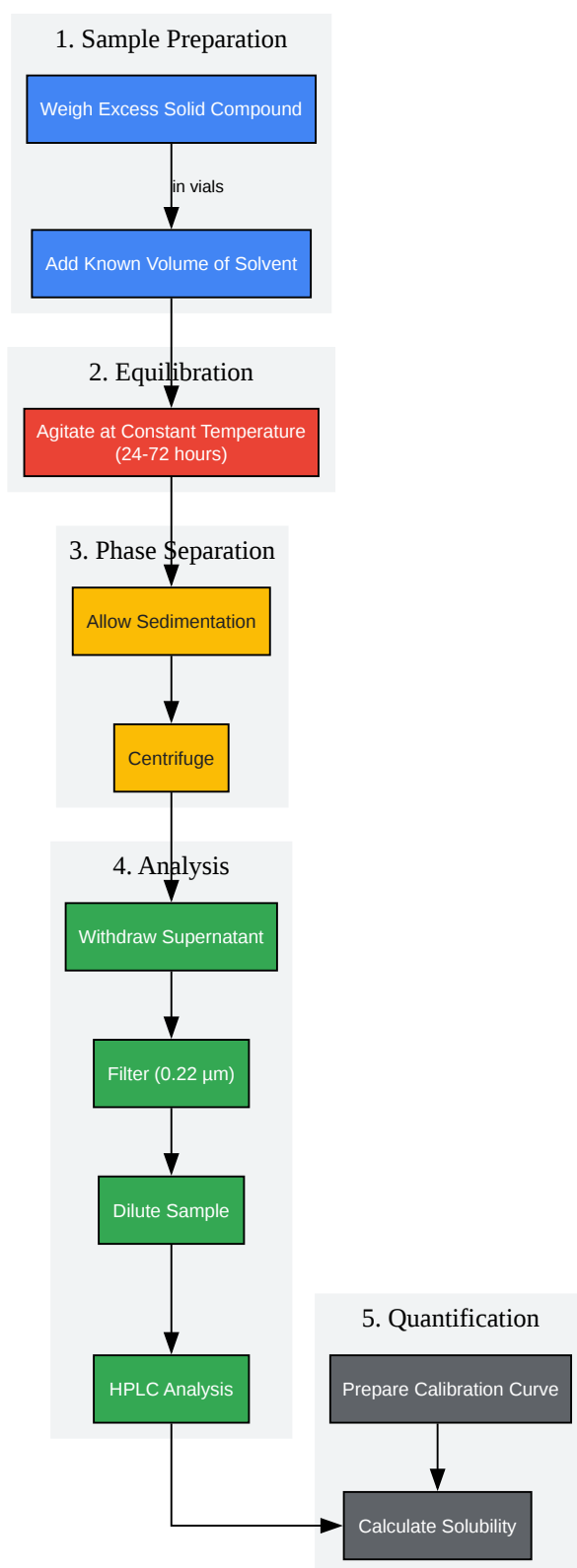
## Procedure:

- Preparation of Saturated Solutions:
  - Add an excess amount of solid **4-(2-Octylamino)diphenylamine** to a series of vials, each containing a known volume of a different organic solvent. The excess solid is crucial to ensure that saturation is reached.
  - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
  - Place the vials on an orbital shaker or rotator in a temperature-controlled environment (e.g., 25 °C).
  - Agitate the samples for a sufficient period to allow for equilibrium to be reached (typically 24-72 hours). The equilibration time should be determined experimentally by taking measurements at different time points until the concentration of the solute in the solution remains constant.
- Phase Separation:
  - After equilibration, allow the vials to stand undisturbed for a period to allow the excess solid to sediment.
  - To ensure complete removal of undissolved solids, centrifuge the samples at a high speed.
- Sample Analysis:

- Carefully withdraw an aliquot of the clear supernatant from each vial.
- Filter the aliquot through a syringe filter to remove any remaining particulate matter.
- Dilute the filtered solution with a suitable solvent to a concentration within the linear range of the analytical method.
- Analyze the diluted samples using a validated HPLC method to determine the concentration of **4-(2-Octylamino)diphenylamine**.
- Quantification:
  - Prepare a calibration curve using standard solutions of **4-(2-Octylamino)diphenylamine** of known concentrations.
  - Calculate the solubility of the compound in each solvent based on the concentration determined from the calibration curve and the dilution factor.

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the solubility profile of an organic compound like **4-(2-Octylamino)diphenylamine**.



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Caption: Workflow for determining the solubility of **4-(2-Octylamino)diphenylamine**.

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## References

- 1. 4-(2-OCTYLAMINO)DIPHENYLAMINE CAS#: 15233-47-3 [m.chemicalbook.com]
- 2. caymanchem.com [caymanchem.com]
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